

Carbon Tetrachloride: A Comprehensive Physicochemical Profile

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Compound of Interest

Compound Name: Carbon tetrachloride

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Carbon tetrachloride (CCl_4), also known as tetrachloromethane, is a non-polar, dense, and volatile liquid that has historically seen wide application as a solvent, refrigerant precursor, and fire extinguishing agent.^{[1][2]} Despite its use being significantly curtailed due to its toxicity and environmental impact, a thorough understanding of its physicochemical properties remains crucial for researchers, scientists, and professionals in drug development and chemical synthesis.^{[1][2]} This technical guide provides a detailed overview of the core physicochemical properties of **carbon tetrachloride**, complete with experimental protocols for their determination and visual representations of its structure and reactivity.

Physicochemical Properties

The fundamental physical and chemical characteristics of **carbon tetrachloride** are summarized in the tables below, providing a ready reference for laboratory and research applications.

Table 1: General and Physical Properties of Carbon Tetrachloride

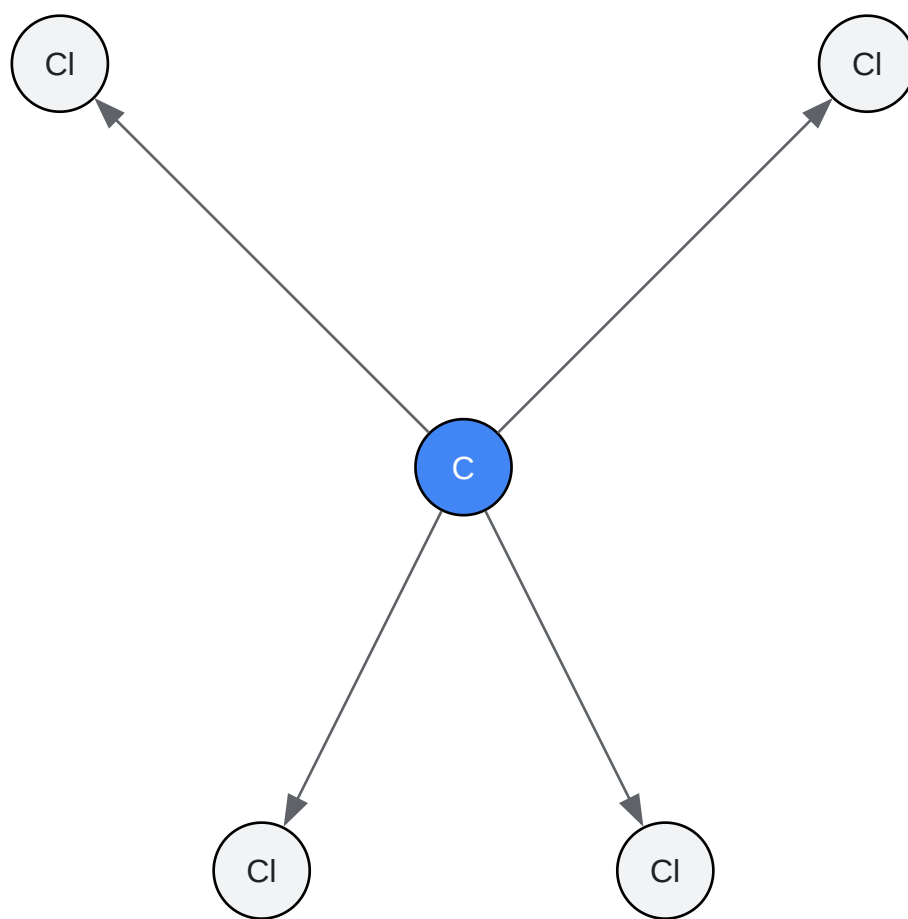
Property	Value	References
Molecular Formula	CCl ₄	[3][4]
Molar Mass	153.82 g/mol	[4][5][6]
Appearance	Colorless liquid	[1][4][7]
Odor	Sweet, ethereal	[1][7][8]
Density	1.594 g/mL at 20 °C	[4][9][10]
1.5867 g/cm ³ (liquid)	[1][11]	
1.831 g/cm ³ at -186 °C (solid)	[1][11]	
1.809 g/cm ³ at -80 °C (solid)	[1][11]	
Melting Point	-22.92 °C (-9.26 °F; 250.23 K)	[1][5][11]
Boiling Point	76.72 °C (170.10 °F; 349.87 K)	[1][5][11][12]
Refractive Index (n _D)	1.4607 at 20 °C	[1][10][11]
Viscosity	0.969 mPa·s at 20 °C	[13]
0.86 mPa·s	[1]	
Vapor Pressure	11.94 kPa at 20 °C	
91.3 mmHg at 20 °C	[14]	
Vapor Density	5.32 (vs air)	[10][15]
Dipole Moment	0 D	[11]

Table 2: Solubility of Carbon Tetrachloride

Solvent	Solubility	References
Water	0.081 g/100 mL at 25 °C	[1] [11]
0.097 g/100 mL at 0 °C	[1] [11]	
793 mg/L at 25 °C	[7]	
Very slightly soluble	[7] [16]	
Organic Solvents	Soluble in alcohol, ether, chloroform, benzene, naphtha, carbon disulfide, and formic acid.	[1] [5] [7] [11]
Miscible with ethanol, benzene, chloroform, ether, carbon disulfide, petroleum ether, and volatile oils.	[7] [10] [17]	

Chemical Structure and Bonding

Carbon tetrachloride possesses a tetrahedral molecular geometry, with a central carbon atom covalently bonded to four chlorine atoms.[\[1\]](#) This symmetrical arrangement of chlorine atoms results in a net dipole moment of zero, rendering the molecule non-polar.[\[1\]](#)[\[11\]](#) This non-polar nature is a key determinant of its solubility characteristics, particularly its miscibility with fats, oils, and other non-polar organic compounds.[\[1\]](#)[\[5\]](#)

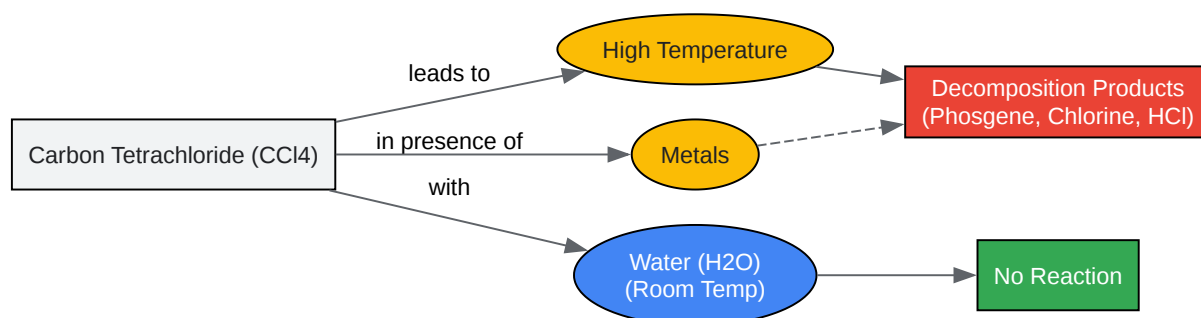


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Figure 1: Tetrahedral structure of **carbon tetrachloride**.

Reactivity and Decomposition

While generally considered inert, **carbon tetrachloride** can undergo decomposition under certain conditions, particularly at high temperatures.[8] Thermal decomposition can yield hazardous products, including phosgene (COCl₂), chlorine (Cl₂), and hydrogen chloride (HCl). [1][3] The presence of metals can catalyze this decomposition.[8] **Carbon tetrachloride** is unreactive with water at room temperature due to the steric hindrance around the central carbon atom and the high activation energy required for hydrolysis.[18][19]



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Figure 2: Reactivity and decomposition pathways of **carbon tetrachloride**.

Experimental Protocols

The following sections detail the methodologies for determining key physicochemical properties of **carbon tetrachloride**.

Determination of Boiling Point (Micro-Boiling Point Method)

This method is suitable for small quantities of liquid and relies on the principle that the vapor pressure of a liquid equals the atmospheric pressure at its boiling point.

Apparatus:

- Thiele tube or a 250 mL beaker for a water/oil bath
- Thermometer (-10 to 110 °C)
- Capillary tube (sealed at one end)
- Small test tube (e.g., 10 x 75 mm)
- Rubber band or wire to attach the test tube to the thermometer
- Heating source (Bunsen burner or hot plate)

- Stand and clamp

Procedure:

- Attach the small test tube to the thermometer using a rubber band such that the bottom of the test tube is level with the thermometer bulb.
- Add a few drops of **carbon tetrachloride** to the test tube.
- Place the capillary tube, with its sealed end up, into the test tube containing the **carbon tetrachloride**.
- Clamp the thermometer with the attached test tube and immerse it in the Thiele tube or beaker containing a heating liquid (water or mineral oil), ensuring the liquid level is above the sample in the test tube but below the opening of the test tube.
- Begin to heat the bath slowly, with constant stirring if using a beaker.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a steady and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The stream of bubbles will slow down and eventually stop. The moment the liquid begins to enter the capillary tube, record the temperature. This temperature is the boiling point of the **carbon tetrachloride**.^{[2][8][10][16]}

Determination of Density (Volumetric Method)

This straightforward method involves measuring the mass and volume of a sample of the liquid.

Apparatus:

- Analytical balance (accurate to ± 0.001 g)
- Graduated cylinder (e.g., 10 mL or 25 mL)

- Pipette
- Thermometer

Procedure:

- Ensure the graduated cylinder is clean and dry.
- Measure and record the mass of the empty graduated cylinder using the analytical balance.
- Carefully add a known volume of **carbon tetrachloride** (e.g., 10 mL) to the graduated cylinder using a pipette. Read the volume from the bottom of the meniscus.
- Measure and record the mass of the graduated cylinder containing the **carbon tetrachloride**.
- Record the temperature of the **carbon tetrachloride**.
- Calculate the mass of the **carbon tetrachloride** by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- Repeat the measurement at least two more times and calculate the average density.[\[6\]](#)[\[13\]](#)
[\[14\]](#)[\[20\]](#)

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette

- Lens paper and ethanol or acetone for cleaning

Procedure:

- Turn on the refractometer and the constant temperature water bath, setting the temperature to 20.0 ± 0.1 °C. Allow the instrument to equilibrate.
- Clean the prism surfaces of the refractometer with lens paper and a suitable solvent (e.g., ethanol or acetone) and allow them to dry completely.
- Using a clean dropper, place a few drops of **carbon tetrachloride** onto the lower prism.
- Close the prisms firmly.
- Look through the eyepiece and adjust the coarse and fine control knobs until the boundary line between the light and dark fields is sharp and centered in the crosshairs.
- If a color fringe is visible, adjust the dispersion correction knob until the boundary line is sharp and achromatic.
- Read the refractive index value from the scale.
- Clean the prisms thoroughly after the measurement.[\[4\]](#)[\[7\]](#)[\[12\]](#)[\[17\]](#)

Determination of Viscosity (Ubbelohde Viscometer)

This method measures the time it takes for a fixed volume of liquid to flow through a calibrated capillary under gravity.

Apparatus:

- Ubbelohde viscometer
- Constant temperature water bath
- Stopwatch
- Pipette

- Suction bulb

Procedure:

- Select a clean, dry Ubbelohde viscometer of the appropriate size for the expected viscosity of **carbon tetrachloride**.
- Pipette a precise volume of **carbon tetrachloride** into the larger reservoir tube of the viscometer.
- Place the viscometer in the constant temperature bath, ensuring it is held vertically. Allow at least 15-20 minutes for the sample to reach thermal equilibrium.
- Place a finger over the venting tube and apply suction to the capillary tube using a suction bulb to draw the liquid up into the measuring bulbs, above the upper timing mark.
- Release the suction and simultaneously remove the finger from the venting tube.
- Start the stopwatch precisely as the meniscus of the liquid passes the upper timing mark.
- Stop the stopwatch precisely as the meniscus passes the lower timing mark.
- Record the flow time.
- Repeat the measurement at least two more times. The flow times should agree within a specified tolerance (e.g., ± 0.2 seconds).
- Calculate the kinematic viscosity by multiplying the average flow time by the viscometer constant (provided with the calibrated viscometer). The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid at the same temperature.^{[21][22][23][24][25]}

Determination of Solubility in Water

This protocol determines the concentration of a saturated solution of **carbon tetrachloride** in water at a specific temperature.

Apparatus:

- Separatory funnel or a flask with a stopper
- Constant temperature shaker or water bath
- Analytical balance
- Volumetric flasks
- Pipettes
- Gas chromatograph (GC) with a suitable detector (e.g., Electron Capture Detector - ECD) or another suitable analytical instrument.

Procedure:

- Add an excess amount of **carbon tetrachloride** to a known volume of distilled water in a separatory funnel or flask.
- Seal the container and place it in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached and a saturated solution is formed.
- Allow the mixture to stand undisturbed at the same temperature until the two phases have completely separated. **Carbon tetrachloride** will form the lower layer.
- Carefully withdraw a known volume of the upper aqueous layer using a pipette, ensuring that none of the undissolved **carbon tetrachloride** is collected.
- Extract the aqueous sample with a suitable, water-immiscible organic solvent (e.g., hexane) in which **carbon tetrachloride** is highly soluble.
- Analyze the organic extract using a calibrated gas chromatograph to determine the concentration of **carbon tetrachloride**.
- From the concentration in the extract, calculate the concentration in the original aqueous sample, which represents the solubility of **carbon tetrachloride** in water at that temperature.

[26][27][28][29][30]

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References

- 1. tandfonline.com [tandfonline.com]
- 2. Video: Boiling Points - Procedure [jove.com]
- 3. tandfonline.com [tandfonline.com]
- 4. ucc.ie [ucc.ie]
- 5. Reactions of alkali metal atoms with carbon tetrachloride. Rainbow-like coupling of product angle and energy distributions - Faraday Discussions of the Chemical Society (RSC Publishing) [pubs.rsc.org]
- 6. wjec.co.uk [wjec.co.uk]
- 7. Simple method to measure the refractive index of liquid with graduated cylinder and beaker - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. cdn.juniata.edu [cdn.juniata.edu]
- 9. Carbon Tetrachloride | CCl₄ | CID 5943 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. uomus.edu.iq [uomus.edu.iq]
- 11. phillysim.org [phillysim.org]
- 12. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. scribd.com [scribd.com]
- 15. m.youtube.com [m.youtube.com]
- 16. chymist.com [chymist.com]
- 17. athabascau.ca [athabascau.ca]
- 18. chem.libretexts.org [chem.libretexts.org]
- 19. chemguide.co.uk [chemguide.co.uk]

- 20. Measuring density | Class experiment | RSC Education [edu.rsc.org]
- 21. cenam.mx [cenam.mx]
- 22. Ubbelohde viscometer - Wikipedia [en.wikipedia.org]
- 23. martests.com [martests.com]
- 24. scribd.com [scribd.com]
- 25. Measuring a Polymer's Molecular Weight with a Viscometer - Sparx Engineering [sparxeng.com]
- 26. education.com [education.com]
- 27. Measuring Solubility | Secondaire | Alloprof [alloprof.qc.ca]
- 28. solubilityofthings.com [solubilityofthings.com]
- 29. chem.libretexts.org [chem.libretexts.org]
- 30. researchgate.net [researchgate.net]
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